

5-Fluoro-2-methoxy-3-nitropyridine safety and handling precautions

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxy-3-nitropyridine

Cat. No.: B580695

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An In-depth Technical Guide to the Safety and Handling of **5-Fluoro-2-methoxy-3-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **5-Fluoro-2-methoxy-3-nitropyridine** is publicly available. The following information is a synthesis of data from structurally related compounds and should be used as a guide for preliminary safety and handling procedures. A comprehensive risk assessment should be conducted before use.

Hazard Identification and Classification

5-Fluoro-2-methoxy-3-nitropyridine is a substituted pyridine derivative. Based on the hazard profiles of analogous compounds such as 2-chloro-6-methoxy-3-nitropyridine, 3-fluoro-2-nitropyridine, and 2-methoxy-5-nitropyridine, this compound is anticipated to be hazardous. The primary concerns are irritation to the skin, eyes, and respiratory system, and it may be harmful if ingested.

1.1 GHS Hazard Classification (Anticipated)

The GHS classification is inferred from structurally similar molecules.

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)
Acute Toxicity (Oral)	Category 4

1.2 GHS Label Elements (Anticipated)

- Pictogram:
 -  alt text
- Signal Word:Warning
- Hazard Statements (H-Statements):
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1][2]
 - H319: Causes serious eye irritation.[2]
 - H335: May cause respiratory irritation.[1][2]
- Precautionary Statements (P-Statements): A comprehensive list of precautionary statements is provided in the handling and storage section.

Physical and Chemical Properties

Quantitative data for **5-Fluoro-2-methoxy-3-nitropyridine** is not extensively available. The following table summarizes core known properties for related compounds to provide context.

Property	Value	Notes
Molecular Formula	C6H5FN2O3	
Molecular Weight	172.11 g/mol	
Appearance	Expected to be a solid (e.g., yellow to pale brown).[3]	Based on similar nitropyridine compounds.

Safe Handling and Storage

Given the anticipated hazards, strict adherence to safety protocols is essential.

3.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly sealed safety goggles or a face shield.[2][4]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile or neoprene).[5]
 - A lab coat or chemical-resistant apron is required.[4]
 - Ensure full skin coverage.
- Respiratory Protection: Use in a well-ventilated area, preferably within a certified chemical fume hood.[4][5] If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.

3.2 Handling Procedures

- Avoid breathing dust, fumes, or vapors.[1][2]
- Do not get in eyes, on skin, or on clothing.
- Wash hands thoroughly after handling.[1][2]
- Do not eat, drink, or smoke in the work area.[1][2]

- Use non-sparking tools and ground/bond containers and receiving equipment if the compound is flammable or handled in a flammable solvent.[6]
- Keep containers tightly closed when not in use.[5]

3.3 Storage

- Store in a cool, dry, and well-ventilated place.[5]
- Keep away from heat, sparks, and open flames.
- Store away from incompatible materials such as strong oxidizing agents.
- Store in a tightly sealed container.[2]

First-Aid Measures

In case of exposure, follow these procedures and seek medical attention.

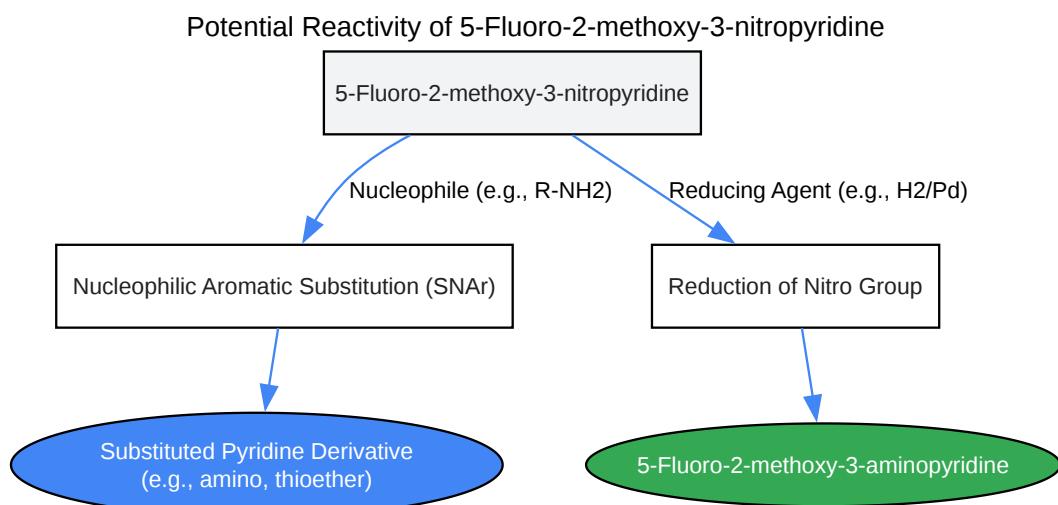
Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[1][2]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[1][2][4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][2][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[1]

Reactivity and Disposal

5.1 Chemical Reactivity

The chemical reactivity of **5-Fluoro-2-methoxy-3-nitropyridine** is largely dictated by the electron-withdrawing nitro group and the fluorine atom on the pyridine ring.

- Nucleophilic Aromatic Substitution (SNAr): The fluorine atom is a good leaving group and is susceptible to displacement by nucleophiles (e.g., amines, thiols).[3][7] The nitro group strongly activates the ring for this type of reaction.[3]
- Reduction of the Nitro Group: The nitro group can be reduced to an amino group using various reducing agents, providing a route to other functionalized pyridines.[7]



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Caption: Potential Reactivity Pathways.

5.2 Disposal

- Dispose of this chemical as hazardous waste.[\[4\]](#)
- Do not dispose of it down the drain or in regular trash.[\[4\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols (Generalized)

While a specific protocol for the synthesis of **5-Fluoro-2-methoxy-3-nitropyridine** is not readily available, the following generalized procedure for a nucleophilic aromatic substitution reaction, a common application for such compounds, is provided.

Generalized Protocol for Nucleophilic Aromatic Substitution

This protocol describes a general method for reacting a fluoronitropyridine with an amine.

Materials:

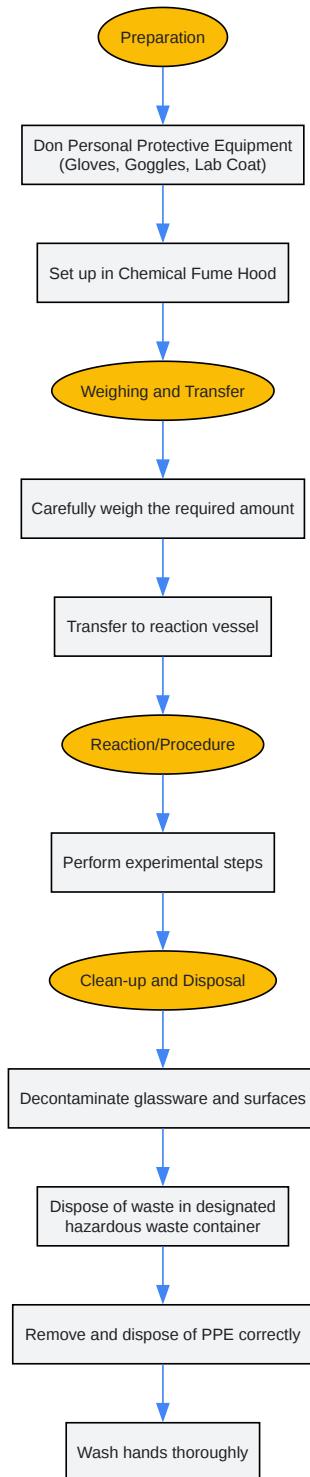
- **5-Fluoro-2-methoxy-3-nitropyridine**
- Primary or secondary amine (nucleophile)
- Anhydrous polar aprotic solvent (e.g., DMSO, DMF)
- Base (e.g., K₂CO₃, DIPEA)
- Reaction vessel with a magnetic stirrer and nitrogen inlet
- Standard work-up and purification equipment

Procedure:

- Reaction Setup: In a dry reaction vessel under a nitrogen atmosphere, dissolve **5-Fluoro-2-methoxy-3-nitropyridine** (1 equivalent) in the chosen anhydrous solvent.
- Addition of Reagents: Add the amine (1.1-1.5 equivalents) and the base (2-3 equivalents) to the reaction mixture.

- Reaction: Stir the mixture at room temperature or heat as required. Monitor the reaction progress by TLC or LC-MS.
- Work-up: Once the reaction is complete, cool the mixture to room temperature and quench with water. Extract the aqueous layer with an appropriate organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography.

Safe Handling Workflow for Chemical Powders

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Caption: Safe Handling Workflow.

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